

Application Notes & Protocols: A Computational Approach to Investigating [FeFe]-Hydrogenase Models

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Iron dihydride*

CAS No.: 33485-98-2

Cat. No.: B3393541

[Get Quote](#)

Introduction: Unraveling Nature's Most Efficient Hydrogen Catalyst

[FeFe]-hydrogenases are nature's remarkably efficient catalysts for the production and oxidation of molecular hydrogen (H_2), with turnover frequencies reaching up to $10,000\text{ s}^{-1}$. This incredible catalytic prowess stems from a unique active site, the H-cluster, which is comprised of a [4Fe-4S] cubane linked via a cysteine thiolate to a diiron subcluster ([2Fe]H). The [2Fe]H core is further distinguished by the presence of carbon monoxide (CO) and cyanide (CN^-) ligands, as well as a bridging azadithiolate (adt) ligand. Understanding the intricate electronic structure and reaction mechanism of this active site is paramount for the rational design of synthetic catalysts for a future hydrogen economy.

Computational modeling, particularly Density Functional Theory (DFT), has become an indispensable tool for elucidating the structure, spectroscopy, and catalytic cycle of [FeFe]-hydrogenases and their synthetic mimics. DFT allows researchers to probe

- To cite this document: BenchChem. [Application Notes & Protocols: A Computational Approach to Investigating [FeFe]-Hydrogenase Models]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3393541#computational-investigation-of-fe-fe-hydrogenase-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)